

handling and storage of air-sensitive Bis(pentafluorophenyl)methane

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Compound of Interest

Compound Name: *Bis(pentafluorophenyl)methane*

Cat. No.: *B1268872*

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Technical Support Center: Bis(pentafluorophenyl)methane

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and storage of the air-sensitive compound **Bis(pentafluorophenyl)methane**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Bis(pentafluorophenyl)methane**?

A1: **Bis(pentafluorophenyl)methane** is a hazardous substance that can cause significant irritation. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.^[1]

Q2: What are the recommended storage conditions for **Bis(pentafluorophenyl)methane**?

A2: To ensure its stability, **Bis(pentafluorophenyl)methane** should be stored in a tightly-closed container in a cool, dry, and well-ventilated area.^[1] It is also advisable to store it away from incompatible substances and sources of ignition.^[1] For long-term storage, maintaining a

cool and dry environment is essential.[1] Some suppliers recommend storing the compound under an inert gas atmosphere.[2]

Q3: How should I handle **Bis(pentafluorophenyl)methane** in the laboratory?

A3: Due to its air-sensitive nature, all handling should be performed under an inert atmosphere, such as nitrogen or argon, to prevent degradation from atmospheric moisture or oxygen.[3][4][5] Use clean, dry glassware and specialized equipment like Schlenk lines or a glove box.[5] Avoid breathing fumes and ensure adequate ventilation.[1] Always wash your hands thoroughly after handling.[1]

Q4: What should I do in case of accidental exposure?

A4:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1] If skin irritation occurs, seek medical advice.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] If you wear contact lenses, remove them if it is easy to do so and continue rinsing.[1] If eye irritation persists, get medical attention.[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1] If you feel unwell, call a poison center or doctor.[1]
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person.[6] Seek medical attention.[6]

Troubleshooting Guide

Problem	Possible Cause	Troubleshooting Steps
Unexpected reaction outcome or low yield	Compound degradation due to exposure to air or moisture.	- Ensure all handling and reactions are performed under a strictly inert atmosphere (e.g., in a glovebox or using a Schlenk line). ^[5] - Use freshly dried solvents and reagents.- Verify the integrity of your inert atmosphere setup for any leaks.
Impurities in the compound.	- Check the purity of the Bis(pentafluorophenyl)methane using appropriate analytical techniques (e.g., NMR, GC-MS).- If necessary, purify the compound before use.	
Compound appears discolored or has an unusual odor	Decomposition of the material.	- Do not use the compound if you suspect it has decomposed.- Dispose of the material according to your institution's hazardous waste disposal procedures.- Re-order a fresh batch of the compound and store it under the recommended conditions. ^[1]
Difficulty in dissolving the compound	Inappropriate solvent selection.	- Consult literature for appropriate solvents for your specific reaction.- Test the solubility in small amounts of different anhydrous solvents.
Low temperature affecting solubility.	- Gently warm the solvent to aid dissolution, while maintaining an inert atmosphere. Be cautious of the solvent's boiling point and	

the compound's stability at elevated temperatures.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂ F ₁₀	[6][7][8]
Molecular Weight	348.14 g/mol	[6][7]
Appearance	White crystalline powder	[9]
Melting Point	48 - 51 °C	[10]
Boiling Point	Not available	
Solubility	Insoluble in water	[9]

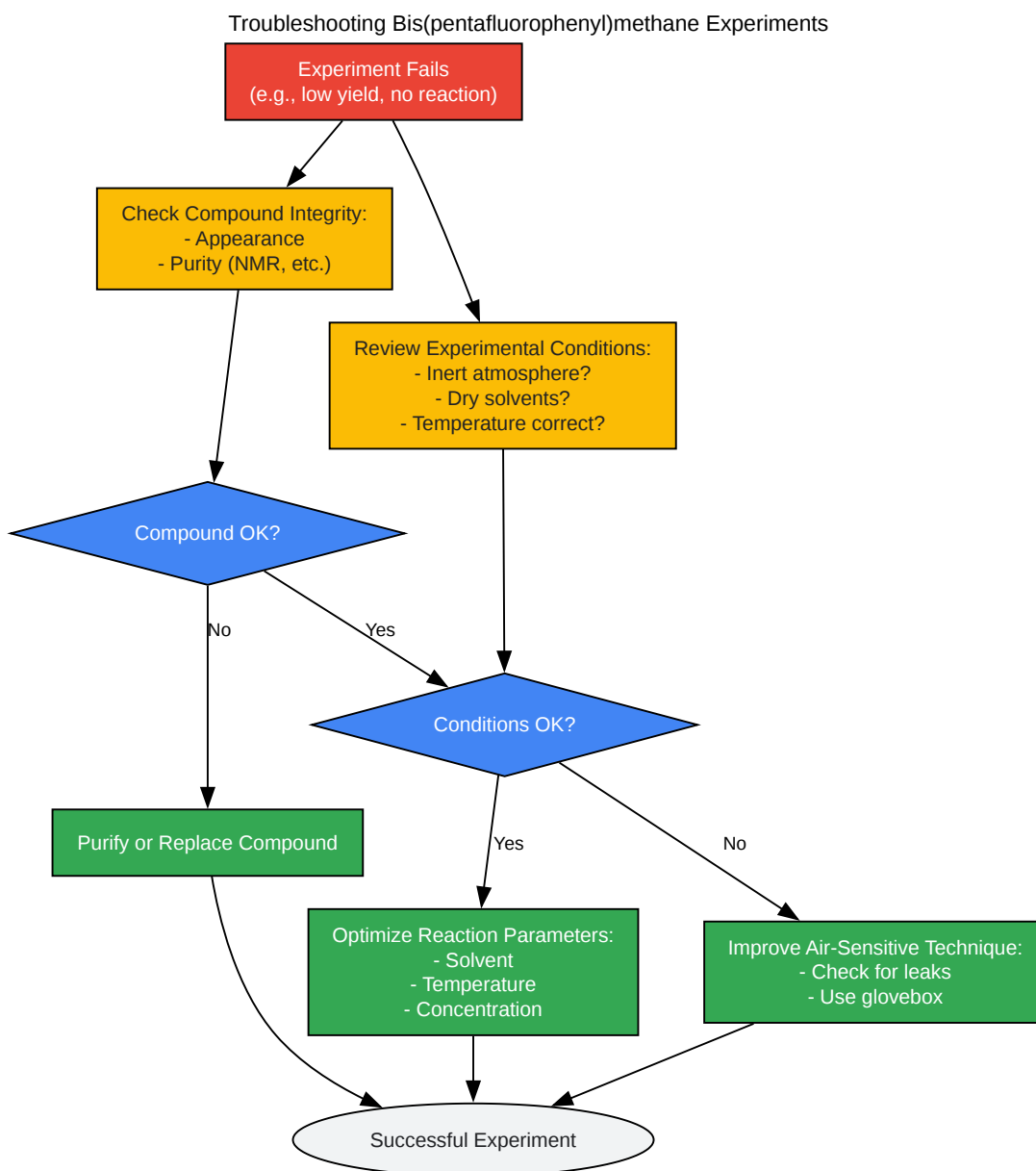
Experimental Protocols

General Protocol for Handling Air-Sensitive **Bis(pentafluorophenyl)methane**:

- Preparation of Inert Atmosphere:
 - Work in a glovebox filled with an inert gas (e.g., argon or nitrogen).
 - Alternatively, use a Schlenk line to create an inert atmosphere in your reaction flask. This involves evacuating the flask and backfilling it with inert gas multiple times.
- Glassware and Equipment:
 - Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas or in a desiccator before use.[5]
 - Use syringes and needles that have been dried and flushed with inert gas.[3]
- Weighing and Transfer:

- Perform all weighing and transfers of **Bis(pentafluorophenyl)methane** inside the glovebox.
- If using a Schlenk line, transfer the solid under a positive pressure of inert gas.
- Reaction Setup:
 - Add anhydrous solvent to the reaction flask via a cannula or a gas-tight syringe.
 - Add other reagents using similar air-free techniques.
 - Maintain a positive pressure of inert gas throughout the reaction.
- Work-up and Purification:
 - Quench the reaction using appropriate air-free techniques.
 - Perform extractions and purifications using degassed solvents.
 - If column chromatography is required, consider using a flash chromatography system that can be operated under an inert atmosphere.
- Storage of Solutions:
 - If you prepare a stock solution of **Bis(pentafluorophenyl)methane**, store it in a tightly sealed container with a septum under an inert atmosphere in a refrigerator or freezer, depending on stability.

Logical Workflow for Troubleshooting



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Caption: Troubleshooting workflow for experiments involving **Bis(pentafluorophenyl)methane**.

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